

An In-depth Technical Guide to 4-(4-Bromophenyl)-2-hydroxythiazole

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)-2-hydroxythiazole

Cat. No.: B1273638

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CAS Number: 3884-34-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(4-Bromophenyl)-2-hydroxythiazole**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document consolidates available data on its chemical properties, synthesis, and potential biological activities, offering a valuable resource for researchers investigating thiazole derivatives.

Chemical and Physical Properties

4-(4-Bromophenyl)-2-hydroxythiazole is a solid compound at room temperature. Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	3884-34-2	
Molecular Formula	C ₉ H ₆ BrNOS	
Molecular Weight	256.12 g/mol	
Appearance	Solid	
Melting Point	249-253 °C	
SMILES String	<chem>Oc1nc(cs1)-c2ccc(Br)cc2</chem>	
InChI Key	DEOWCFMGCQNWDK- UHFFFAOYSA-N	

Synthesis

The synthesis of **4-(4-Bromophenyl)-2-hydroxythiazole** can be achieved through the Hantzsch thiazole synthesis, a well-established method for the formation of thiazole rings. This reaction typically involves the condensation of an α -haloketone with a thioamide. For the synthesis of a 2-hydroxythiazole derivative, a suitable thiourea equivalent that can be hydrolyzed to the 2-hydroxy group is required. A plausible synthetic route is outlined below.

Experimental Protocol: Synthesis of 4-(4-Bromophenyl)-2-hydroxythiazole

This protocol is a general representation based on the Hantzsch thiazole synthesis. Optimization of reaction conditions may be necessary to achieve the desired yield and purity.

Materials:

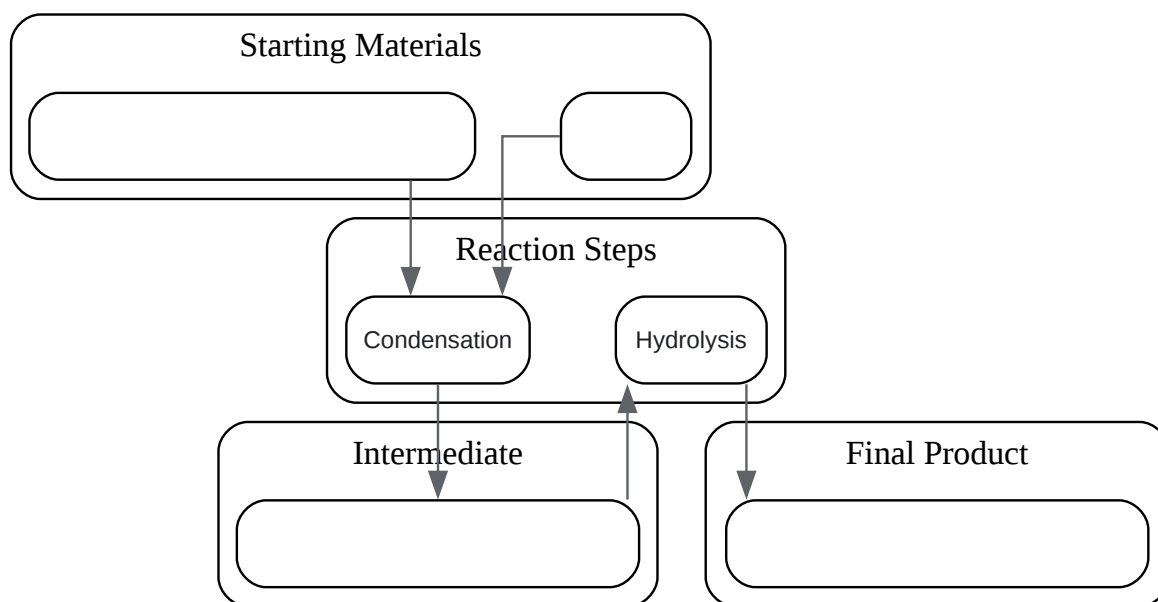
- 2-Bromo-1-(4-bromophenyl)ethan-1-one
- Thiourea
- Ethanol
- Hydrochloric acid

- Sodium hydroxide
- Distilled water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-bromo-1-(4-bromophenyl)ethan-1-one (1 equivalent) in ethanol.
- **Addition of Thiourea:** To the stirred solution, add thiourea (1.1 equivalents).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Formation of 2-Amino-4-(4-bromophenyl)thiazole:** Upon completion, cool the reaction mixture to room temperature. The intermediate, 2-amino-4-(4-bromophenyl)thiazole, may precipitate.
- **Hydrolysis to 2-Hydroxythiazole:** To the reaction mixture, add a solution of hydrochloric acid and heat to reflux for an additional 2-4 hours to facilitate the hydrolysis of the amino group to a hydroxyl group.
- **Work-up:** After cooling, neutralize the reaction mixture with a sodium hydroxide solution. The crude product will precipitate out of the solution.
- **Purification:** Collect the solid product by filtration, wash with cold water, and dry. Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure **4-(4-Bromophenyl)-2-hydroxythiazole**.

Characterization: The final product should be characterized by techniques such as ^1H NMR, ^{13}C NMR, mass spectrometry, and melting point determination to confirm its identity and purity.



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Synthetic Workflow for **4-(4-Bromophenyl)-2-hydroxythiazole**.

Biological Activity

While specific biological data for **4-(4-Bromophenyl)-2-hydroxythiazole** is limited in publicly available literature, the thiazole scaffold is a well-recognized pharmacophore present in numerous biologically active compounds.[1] Derivatives of the closely related 4-(4-bromophenyl)thiazole core have demonstrated promising antimicrobial and anticancer activities.

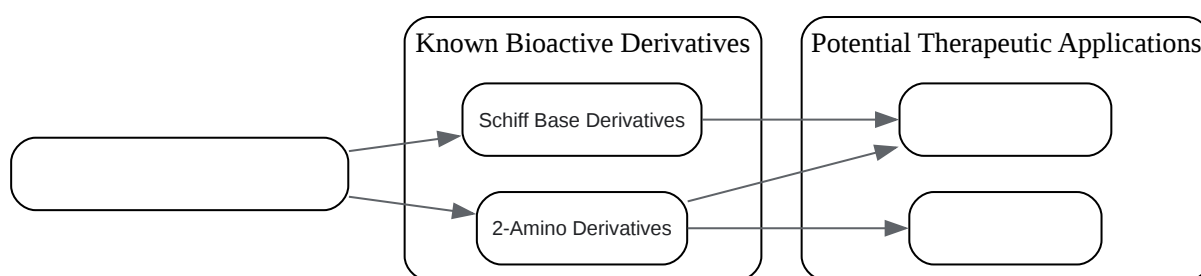
Antimicrobial Activity

Commercial suppliers suggest that **4-(4-Bromophenyl)-2-hydroxythiazole** is explored for its potential as an antimicrobial agent.[2] Studies on derivatives of 4-(4-bromophenyl)-thiazol-2-amine have reported promising activity against various bacterial and fungal strains.[3] For instance, certain Schiff base derivatives have shown notable activity against *S. aureus* and *E. coli*. [4]

Anticancer Activity

Derivatives of 4-(4-bromophenyl)-thiazol-2-amine have been evaluated for their in vitro anticancer activity against human cancer cell lines.[3] One study reported that a derivative exhibited an IC₅₀ value of 10.5 μ M against the MCF7 breast cancer cell line.[3] Other studies on different derivatives have also shown significant cytotoxic effects against various cancer cell lines, including lung adenocarcinoma.[5]

The biological potential of **4-(4-Bromophenyl)-2-hydroxythiazole** itself remains an area for further investigation. The existing data on its derivatives, however, suggests that it is a valuable scaffold for the development of novel therapeutic agents.



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Therapeutic Potential based on Derivatives.

Safety and Handling

4-(4-Bromophenyl)-2-hydroxythiazole is classified as a hazardous substance. Appropriate safety precautions must be taken during handling and storage.

Hazard Statements:

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE):

- Dust mask type N95 (US)
- Eyeshields
- Gloves

Conclusion

4-(4-Bromophenyl)-2-hydroxythiazole is a chemical compound with a foundation in the medically significant thiazole family. While direct and extensive biological data on this specific molecule is not yet widely published, the documented antimicrobial and anticancer activities of its close derivatives highlight its potential as a valuable building block for the design and synthesis of new therapeutic agents. This guide provides a starting point for researchers interested in exploring the synthetic chemistry and pharmacological profile of this and related compounds. Further investigation into its specific biological targets and mechanisms of action is warranted to fully elucidate its therapeutic potential.

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